

# interlaboratory study of Metalaxyl quantification with Metalaxyl-13C6

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## Compound Focus: Metalaxyl-13C6

CAS No.: 1356199-69-3

Cat. No.: S1799545

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## Metalaxyl-13C6 Supplier and Specification Comparison

The table below summarizes the product information and pricing for **Metalaxyl-13C6** from various suppliers as found in the search results.

Supplier / Brand	Product Number	Purity / Isotopic Enrichment	Price (as listed)	Pack Size
Sigma-Aldrich [1]	750905	99 atom % 13C	\$367.00	2 mg
Sigma-Aldrich [1]	12288	Analytical Standard	\$212.00	1 mg
TRC [1] [2]	M258743	Information Missing	\$4990.00	5 mg
IsoSciences [1]	10363	≥98%	\$240.00	2 mg
Aladdin [2]	M474071	99 atom % 13C, 98% (CP)	¥4218.90	2 mg
Biosynth [3]	GEC19969	Information Missing	Price on request	Various

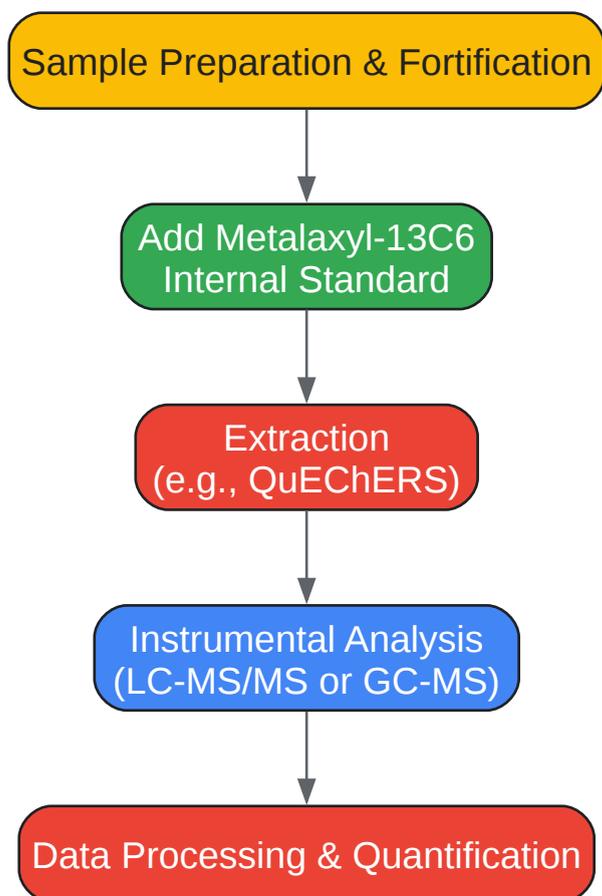
## The Role of Metalaxyl-13C6 in Analytical Methods

While a direct method comparison is not available, the search results highlight the critical application of **Metalaxyl-13C6** in reliable analytical protocols.

- **Primary Function:** **Metalaxyl-13C6** is a stable isotopically labeled analog of the fungicide Metalaxyl, where six carbon atoms in the phenyl ring are replaced with the <sup>13</sup>C isotope [2]. It is universally used as an **internal standard** in quantitative analysis using LC-MS or GC-MS [2] [4].
- **Purpose of Use:** Using an isotopically labeled internal standard like **Metalaxyl-13C6** corrects for variability in sample preparation, instrument response, and matrix effects. This significantly improves the **accuracy, precision, and reliability** of quantification results [2].
- **Regulatory Context:** The European Food Safety Authority (EFSA) has highlighted the importance of robust analytical methods for Metalaxyl, including the need for independent laboratory validation (ILV) for certain commodities [5]. The use of a well-characterized internal standard is a key part of meeting such regulatory requirements for method validation.

## Experimental Workflow for Quantification

The following diagram illustrates a general experimental workflow for quantifying metalaxyl in agricultural samples using **Metalaxyl-13C6** as an internal standard, based on standard laboratory practices and the context provided [6].



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A study on potatoes, while not an interlaboratory comparison, provides an example of an experimental protocol that would typically employ such a standard [6]:

- **Sample Preparation:** Potato seedling tissues are homogenized.
- **Extraction:** The analysis uses solvents like methanol or acetonitrile, often following a **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) approach for pesticide residue analysis.
- **Instrumental Analysis:** Quantification is performed using **LC-MS/MS (Liquid Chromatography with Tandem Mass Spectrometry)**, a highly specific and sensitive technique [6].
- **Use of Internal Standard:** A known amount of **Metalaxyl-13C6** is added to the sample at the beginning of the process. The ratio of the native metalaxyl signal to the **Metalaxyl-13C6** signal in the mass spectrometer is used for precise quantification, correcting for losses during sample preparation.

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## References

1. Metalaxyl-(phenyl-13C6) | 1356199-69-3 [chemicalbook.com]
2. Cas no 1356199-69-3 (Metalaxyl-13C6) [chem960.com]
3. Metalaxyl-13C6 | 1356199-69-3 | GEC19969 | Biosynth [biosynth.com]
4. Metalaxyl-13C6 | Stable Isotope | MedChemExpress [medchemexpress.com]
5. Evaluation of confirmatory data following the Article 12 ... [pmc.ncbi.nlm.nih.gov]
6. Effect of Acinetobacter sp on Metalaxyl Degradation and ... [journals.plos.org]

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